

Technical Guide: Methyl 4-(dimethylamino)phenylacetate (MDMAPA)

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Compound of Interest

Compound Name: Methyl 2-(4-(dimethylamino)phenyl)acetate

Cat. No.: B8024051

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Nomenclature & Identification

Methyl 4-(dimethylamino)phenylacetate is the methyl ester derivative of 4-(dimethylamino)phenylacetic acid. It serves as a critical tertiary amine accelerator in redox-initiated polymerization systems and a versatile building block in medicinal chemistry.

Core Identifiers

Parameter	Technical Detail
Primary Name	Methyl 4-(dimethylamino)phenylacetate
Common Abbreviation	MDMAPA
CAS Registry Number	6767-29-9
IUPAC Name	Methyl 2-[4-(dimethylamino)phenyl]acetate
Alternative Synonyms	• 4-Dimethylaminophenylacetic acid methyl ester• Methyl p-dimethylaminophenylacetate[1]• Benzeneacetic acid, 4-(dimethylamino)-, methyl ester
Molecular Formula	C ₁₁ H ₁₅ NO ₂
SMILES	<chem>CN(C)C1=CC=C(CC(=O)OC)C=C1</chem>
InChI Key	KJAORRLXEXMTSY-UHFFFAOYSA-N

Physicochemical Profile

Understanding the physical state and solubility profile is essential for process design, particularly during extraction and purification steps where pH control is critical due to the basic amine functionality.

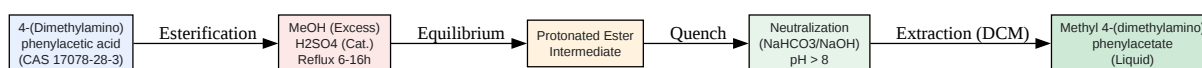
Property	Value / Characteristic	Source/Note
Molecular Weight	193.24 g/mol	Calculated
Physical State	Liquid (at room temp)	Colorless to pale yellow
Boiling Point	107°C at 1 mm Hg	High vacuum distillation required [1]
Refractive Index		Optical purity check [1]
Solubility	Soluble in DCM, EtOAc, MeOH, DMSO	Lipophilic ester
pKa (Base)	~5.0 - 6.0 (Estimated)	Protonates in acidic media (forms salt)

Synthetic Routes & Protocols

Route A: Acid-Catalyzed Fischer Esterification (Preferred)

This method is the industry standard for high-purity synthesis, starting from the pre-methylated acid precursor. It avoids the formation of quaternary ammonium by-products common in direct alkylation.

Reaction Logic: The reaction utilizes a large excess of methanol to drive the equilibrium forward (Le Chatelier's principle), with sulfuric acid acting as both a catalyst and a dehydrating agent.



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Figure 1: Fischer Esterification Workflow.[2] Note the critical neutralization step.

Detailed Protocol

- Setup: Equip a 500 mL round-bottom flask with a magnetic stir bar and a reflux condenser.
- Charging: Add 4-(dimethylamino)phenylacetic acid (10.0 g, 55.8 mmol) and Methanol (100 mL, anhydrous).
- Catalyst Addition: Cautiously add concentrated H_2SO_4 (1.0 mL) dropwise while stirring. Exothermic reaction.
- Reflux: Heat the mixture to reflux (approx. 65°C) for 12–16 hours. Monitor by TLC (Silica, 30% EtOAc/Hexane).
- Workup (Critical):
 - Cool reaction to room temperature.

- Concentrate in vacuo to remove excess methanol.
- Resuspend residue in Ethyl Acetate (100 mL) and Water (50 mL).
- Note: The product may be protonated (water-soluble). Slowly add sat. NaHCO_3 or 1M NaOH until the aqueous layer pH is >8 . This ensures the amine is free-based and partitions into the organic layer.
- Purification: Separate the organic layer, dry over anhydrous Na_2SO_4 , filter, and concentrate. Purify via vacuum distillation (bp 107°C @ 1 mmHg) or flash chromatography if necessary.

Route B: One-Pot Alkylation (Historical/Patent Route)

Described in US Patent 4,243,763, this method methylates both the amine and the carboxylic acid of 4-aminophenylacetic acid simultaneously using methyl iodide [1].

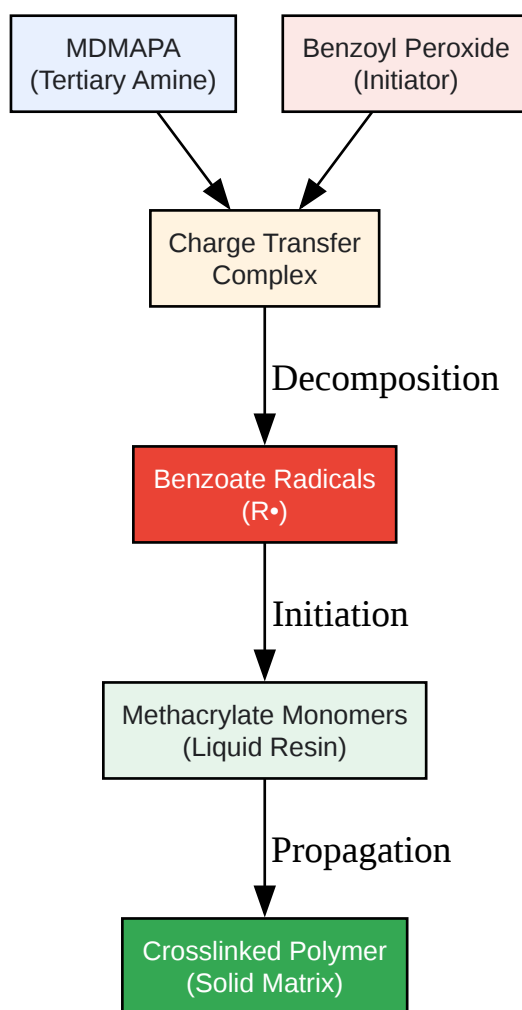
- Reagents: 4-aminophenylacetic acid, Methyl Iodide (MeI), K_2CO_3 , DMSO.[1]
- Conditions: $100\text{--}110^\circ\text{C}$ for 7 hours.
- Yield: ~26% (Low efficiency due to multiple methylation sites and quaternary salt formation).
- Utility: Useful only if the dimethylamino-acid precursor is unavailable.

Applications in Research & Development

Polymerization Accelerator (Dental & Orthopedic Materials)

MDMAPA is a highly effective tertiary amine activator for Benzoyl Peroxide (BPO) initiated polymerization.

- Mechanism: It acts as an electron donor, forming a redox complex with BPO. This complex decomposes to generate benzoate radicals at room temperature, initiating the curing of methacrylate resins (e.g., Bis-GMA/TEGDMA) used in dental fillings and bone cements.
- Advantage: Unlike aniline derivatives (e.g., DMPT), the phenylacetic ester structure often imparts better color stability and biocompatibility profiles [1].



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Figure 2: Redox Initiation Pathway utilizing MDMAPA in resin curing.

Pharmaceutical Intermediate

The ester functionality allows MDMAPA to serve as a "masked" acid in multi-step synthesis.

- Lipophilicity: The methyl ester increases cell permeability for in vitro assays compared to the free acid.
- Derivatization: The ester can be reduced to the alcohol (4-dimethylaminophenethyl alcohol) or hydrolyzed back to the acid after other modifications on the aromatic ring.

Analytical Characterization

To validate the identity of synthesized MDMAPA, compare against these standard spectral markers [1]:

- ^1H NMR (CDCl_3):
 - $\delta \sim 7.15$ (d, 2H, Ar-H)
 - $\delta \sim 6.70$ (d, 2H, Ar-H, ortho to amine)
 - $\delta 3.68$ (s, 3H, O-CH₃)
 - $\delta 3.52$ (s, 2H, Ar-CH₂-CO)
 - $\delta 2.92$ (s, 6H, N-(CH₃)₂)
- IR Spectroscopy:
 - Strong Carbonyl stretch (C=O) at $\sim 1735\text{ cm}^{-1}$.
 - C-N stretch at $\sim 1350\text{ cm}^{-1}$.

Safety & Handling

- Hazards: Irritant to eyes, respiratory system, and skin.[3] As an aromatic amine derivative, it should be handled with caution regarding potential toxicity, although esterification generally reduces volatility compared to lower molecular weight amines.
- Storage: Store under inert gas (Nitrogen/Argon) at 2-8°C. Amine oxides may form upon prolonged exposure to air.
- Disposal: Incineration in a chemical combustor equipped with an afterburner and scrubber.

References

- US Patent 4,243,763. Tertiary aromatic amine accelerators in acrylic resin.

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Sources

- [1. US4243763A - Tertiary aromatic amine accelerators in acrylic resin - Google Patents \[patents.google.com\]](#)
- [2. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [3. 4-\(Dimethylamino\)phenylacetic acid 97 17078-28-3 \[sigmaaldrich.com\]](#)
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